

# In-Depth Technical Guide: 1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol

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## Compound of Interest

Compound Name: 1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol

Cat. No.: B12431202

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CAS Number: 111187-15-6

## An Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol**, a significant galactolipid with potential applications in various scientific fields. This document collates available data on its physicochemical properties, biological relevance, and methodologies for its study, aimed at facilitating further research and development.

## Chemical and Physical Properties

**1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol** is a glycolipid consisting of a glycerol backbone esterified with two linoleic acid molecules at the sn-1 and sn-2 positions, and a  $\beta$ -D-galactopyranosyl moiety attached at the sn-3 position. Its amphiphilic nature, with a hydrophilic galactose head and hydrophobic fatty acid tails, is central to its biological functions.

[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of **1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol**

Property	Value	Source
CAS Number	111187-15-6	[3]
Molecular Formula	C45H78O10	[2][3]
Molecular Weight	779.09 g/mol	[4]
Physical Description	Powder	[3]
Purity	>98% (by HPLC)	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Pyridine, Methanol, Ethanol.	[3][5]
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for 6 months.	[6]

While specific spectral data for this exact compound is not readily available in public databases, a certificate of analysis for a commercial sample confirms that the NMR data is "consistent with structure".[3][7] For related galactolipids, Fourier-transform infrared (FTIR) spectroscopy is a valuable tool for identifying key functional groups.

Table 2: Expected Characteristic FTIR Absorption Bands for Galactolipids

Wavenumber (cm <sup>-1</sup> )	Functional Group
3000-3500	O-H stretching (from galactose hydroxyl groups)
2850-3000	C-H stretching (from fatty acid chains)
~1740	C=O stretching (from ester linkages)
1000-1200	C-O stretching (from ether and ester linkages)

## Biological Significance and Potential Applications

**1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol** is a naturally occurring compound found in the flowers of *Magnolia denudata* and other plants like *Sparganium stoloniferum*.<sup>[4]</sup> As a monogalactosyldiacylglycerol (MGDG), it is a fundamental component of chloroplast membranes in plants, playing a crucial role in photosynthesis.<sup>[1][2]</sup>

The unique structure of this galactolipid has garnered interest for various applications:

- **Drug Delivery:** Its amphiphilic properties make it a candidate for the formation of liposomes and other nanoparticles for targeted drug delivery. The galactose moiety can potentially be recognized by specific lectin receptors on cell surfaces, offering a mechanism for cell-specific targeting.<sup>[1][2]</sup>
- **Anti-inflammatory and Cytotoxic Potential:** While specific studies on this compound are limited, related galactolipids have demonstrated significant anti-inflammatory and cytotoxic activities.<sup>[8][9]</sup> This suggests that **1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol** may also possess these properties, warranting further investigation.

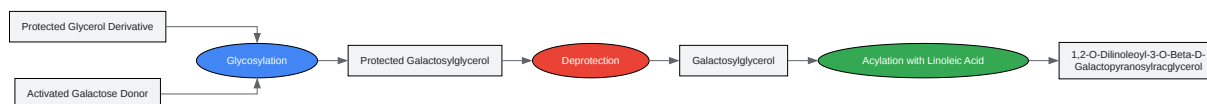
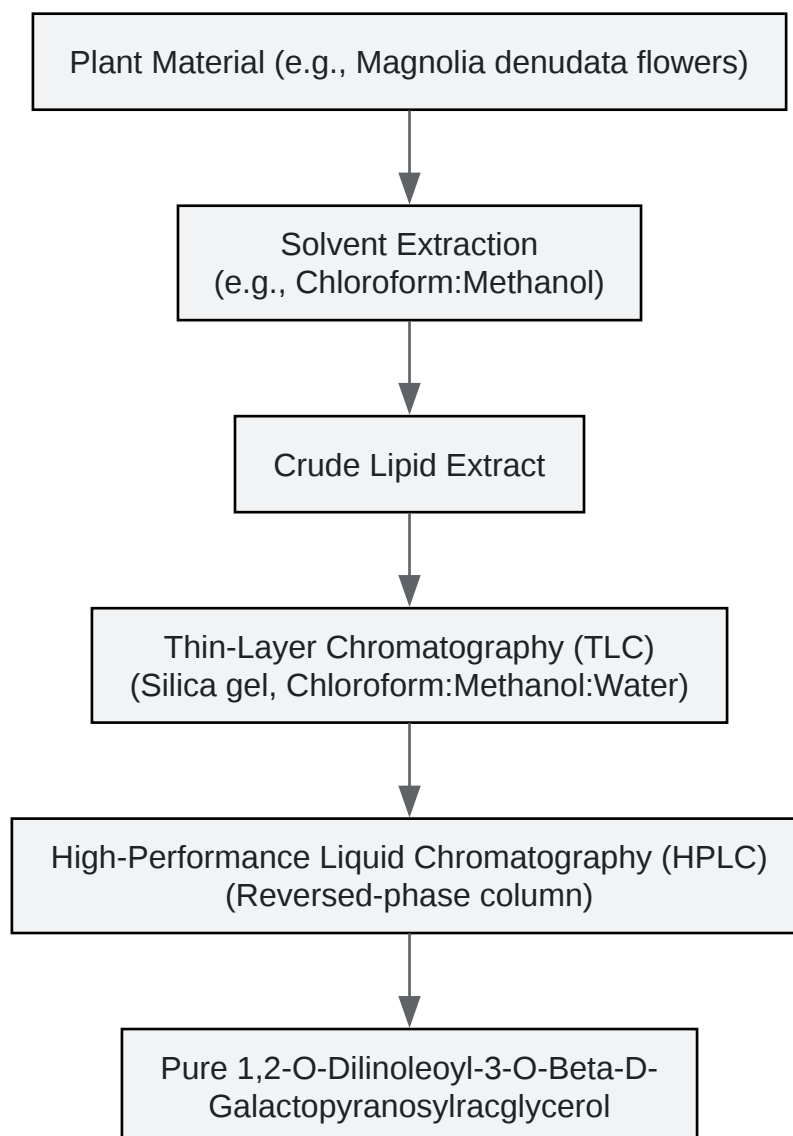
## Experimental Protocols

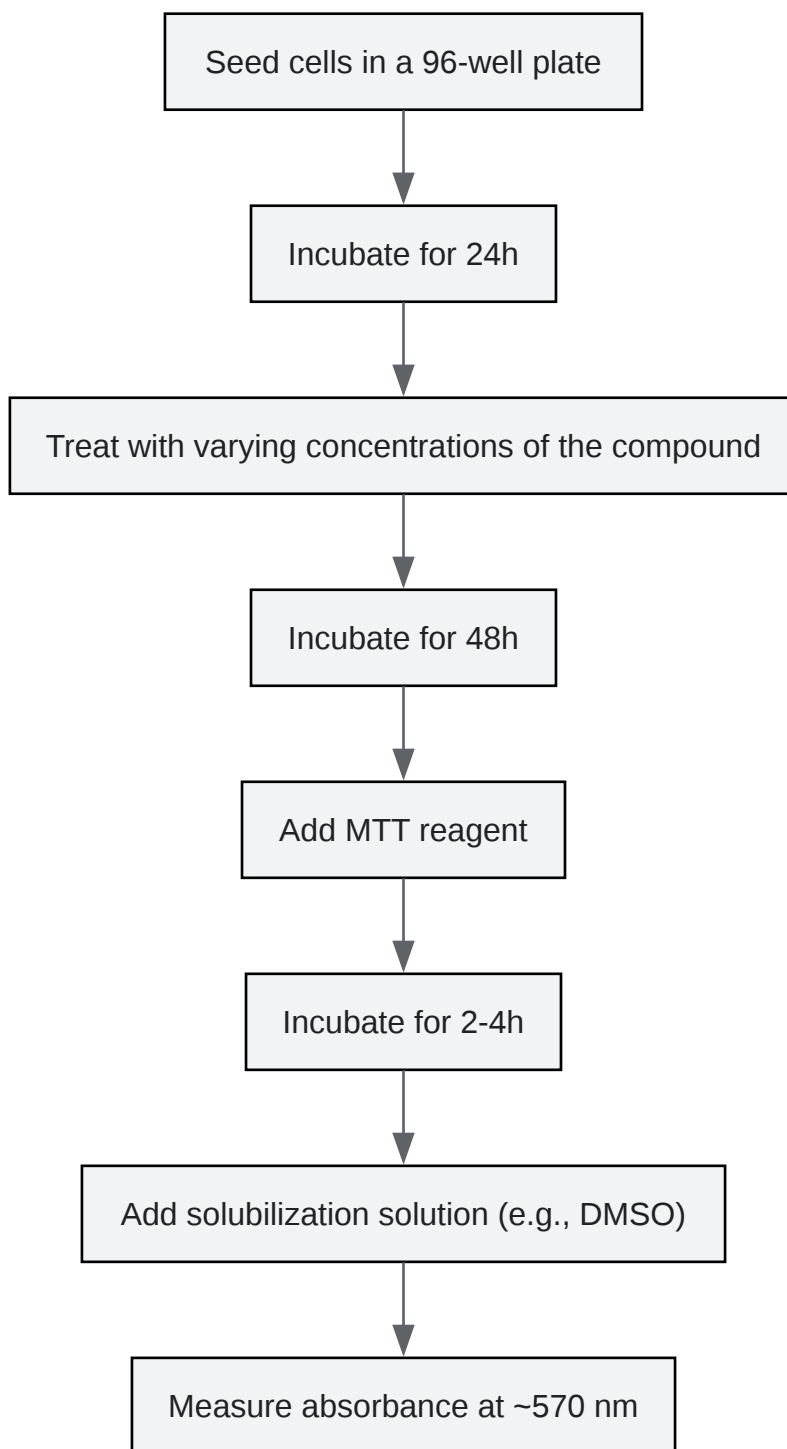
Detailed experimental protocols for the synthesis, isolation, and biological evaluation of **1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol** are not extensively published. However, established methods for similar galactolipids can be adapted.

## Isolation and Purification

A general protocol for the extraction and purification of galactolipids from plant material involves the following steps:

Workflow for Galactolipid Isolation and Purification





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- To cite this document: BenchChem. [In-Depth Technical Guide: 1,2-O-Dilinoleoyl-3-O-Beta-D-Galactopyranosylracglycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12431202#1-2-o-dilinoleoyl-3-o-beta-d-galactopyranosylracglycerol-cas-number-111187-15-6]

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